Technical Guide: (4-Butoxyphenoxy)acetyl chloride (CAS 54022-77-4)

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Compound of Interest

Compound Name:	*(4-Butoxyphenoxy)acetyl chloride*
CAS No.:	*54022-77-4*
Cat. No.:	*B13938259*

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Executive Summary

(4-Butoxyphenoxy)acetyl chloride (CAS 54022-77-4) is a specialized acyl halide intermediate used primarily in medicinal chemistry and organic synthesis. Characterized by the presence of a lipophilic butoxy tail and a reactive acyl chloride head, it serves as a critical building block for introducing the (4-butoxyphenoxy)acetyl pharmacophore. This moiety is structurally homologous to several local anesthetics and analgesics, offering a strategic balance of lipophilicity and steric bulk that modulates the pharmacokinetic profiles of target molecules.

This guide provides a comprehensive technical overview, including validated synthesis protocols, reactivity profiles, and safety standards for researchers in drug development.

Part 1: Chemical Identity & Properties

Core Identification Data

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Property	Specification
CAS Number	54022-77-4
IUPAC Name	2-(4-Butoxyphenoxy)acetyl chloride
Synonyms	p-Butoxyphenoxyacetyl chloride; Acetyl chloride, 2-(4-butoxyphenoxy)-
Molecular Formula	$C_{12}H_{15}ClO_3$
Molecular Weight	242.70 g/mol
SMILES	CCCCOC1=CC=C(C=C1)OCC(=O)Cl
InChI Key	VUHUVRUYCQVHDT-UHFFFAOYSA-N

Physicochemical Profile

Note: As a reactive intermediate, experimental physical constants are often approximated based on structural analogs.[1]

Parameter	Value / Description
Physical State	Low-melting solid or viscous oil (dependent on purity/temperature).
Calculated LogP	~3.8 (High Lipophilicity)
Reactivity	Highly moisture-sensitive; hydrolyzes rapidly to (4-butoxyphenoxy)acetic acid and HCl.
Solubility	Soluble in DCM, THF, Toluene, Benzene. Reacts with protic solvents (Water, Alcohols).

Part 2: Synthesis & Manufacturing Protocol

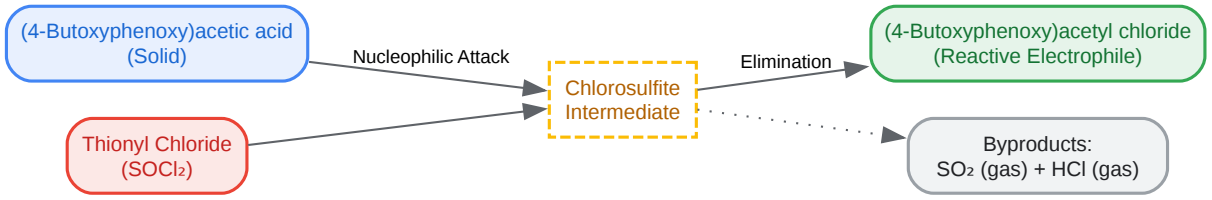
Mechanistic Overview

The synthesis of **(4-Butoxyphenoxy)acetyl chloride** is most reliably achieved via the nucleophilic acyl substitution of (4-butoxyphenoxy)acetic acid using thionyl chloride ($SOCl_2$).

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This method is preferred over oxalyl chloride for scale-up due to the gaseous nature of the byproducts (SO_2 and HCl), which simplifies purification.

Reaction Scheme Visualization



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Figure 1: Conversion of the carboxylic acid precursor to the acid chloride using Thionyl Chloride.

Detailed Experimental Protocol

Objective: Synthesis of 10 mmol of **(4-Butoxyphenoxy)acetyl chloride**.

Reagents:

- (4-Butoxyphenoxy)acetic acid (2.24 g, 10 mmol)
- Thionyl Chloride ($SOCl_2$) (1.5 mL, ~20 mmol, 2.0 eq)
- Catalytic DMF (1-2 drops)
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene (optional, can be run neat).

Procedure:

- Setup: Equip a flame-dried 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Attach a drying tube ($CaCl_2$) or connect to an inert gas line (N_2/Ar) to exclude moisture.
- Charging: Add the (4-Butoxyphenoxy)acetic acid. If using solvent, dissolve in 10 mL anhydrous DCM. If running neat (solvent-free), proceed directly.

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- Activation: Add 1-2 drops of anhydrous Dimethylformamide (DMF). Note: DMF acts as a catalyst by forming the reactive Vilsmeier-Haack intermediate, significantly accelerating the reaction.
- Addition: Add Thionyl Chloride dropwise via syringe. Caution: Gas evolution (HCl/SO_2) will occur.
- Reflux: Heat the mixture to gentle reflux (40°C for DCM; 75°C for neat/toluene) for 2-3 hours. Monitor reaction completion by TLC (convert an aliquot to methyl ester using MeOH) or by the cessation of gas evolution.
- Work-up:
  - Remove the solvent and excess $SOCl_2$ under reduced pressure (rotary evaporator).
  - Azeotroping: To ensure complete removal of acidic traces, add dry toluene (5 mL) and re-evaporate. Repeat twice.
- Yield: The resulting residue is the crude acid chloride, typically obtained in quantitative yield (>95%). Use immediately for the next step without further purification to prevent hydrolysis.

Part 3: Reactivity & Applications in Drug Design

Strategic Utility

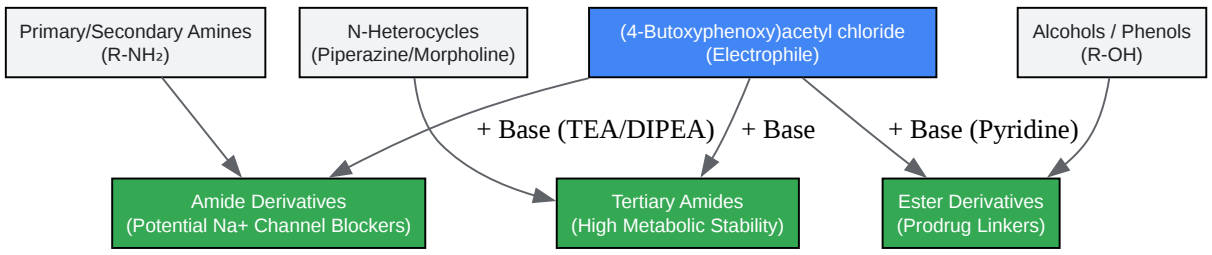
The (4-Butoxyphenoxy)acetyl moiety is a "privileged structure" modification.

- Lipophilicity Modulation: The butyl chain increases LogP, enhancing blood-brain barrier (BBB) penetration or cell membrane permeability.
- Metabolic Stability: The ether linkage is resistant to esterases, unlike simple ester prodrugs.
- Analgesic Pharmacophore: Structurally mimics the lipophilic domain of local anesthetics (e.g., Pramocaine).

Derivatization Workflows

This acid chloride is an electrophile that reacts primarily with nucleophiles (Amines, Alcohols, Thiols).

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Figure 2: Divergent synthesis pathways for library generation.

Standard Coupling Protocol (Schotten-Baumann Conditions)

To couple this chloride with an amine ($R\text{-}NH_2$):

- Dissolve the amine (1.0 eq) and Triethylamine (1.2 eq) in anhydrous DCM at 0°C.
- Add a solution of **(4-Butoxyphenoxy)acetyl chloride** (1.1 eq) in DCM dropwise.
- Allow to warm to room temperature and stir for 1-2 hours.
- Quench with water, extract with DCM, and wash with dilute HCl (to remove unreacted amine) and $NaHCO_3$ (to remove unreacted acid).

Part 4: Safety & Handling (MSDS Summary)

Hazard Classification:

- Corrosive (Skin/Eye): Causes severe skin burns and eye damage (Category 1B).
- Reacts with Water: Violent reaction; releases toxic HCl gas.
- Respiratory Irritant: Inhalation of vapors can cause severe respiratory distress.

Handling Requirements:

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- Engineering Controls: All operations must be performed inside a functioning chemical fume hood.
- PPE: Neoprene or Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- Storage: Store under inert atmosphere (Nitrogen/Argon) in a refrigerator (2-8°C). Seal containers with Parafilm to prevent moisture ingress.

Spill Management:

- Do NOT use water.[1] Neutralize spills with solid sodium bicarbonate ($NaHCO_3$) or lime, then sweep up into a chemical waste container.

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